

Introduction: The Critical Role of Quality in a Key Synthetic Building Block

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Compound of Interest

Compound Name: 5-Bromo-7-chlorobenzofuran

CAS No.: 1194375-29-5

Cat. No.: B1377258

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5-Bromo-7-chlorobenzofuran is a halogenated heterocyclic compound that serves as a vital intermediate and building block in medicinal chemistry and drug discovery.[1][2] Its unique substitution pattern makes it a valuable scaffold for the synthesis of novel bioactive molecules, including potential anticancer agents and other therapeutics.[1][3] In the rigorous landscape of pharmaceutical development, the purity and quality of such starting materials are not merely a matter of compliance but a fundamental prerequisite for success. The presence of unidentified impurities can lead to aberrant biological results, complicate structure-activity relationship (SAR) studies, and introduce significant hurdles during process scale-up and regulatory submission.

This guide provides an in-depth technical framework for defining and verifying the quality of **5-Bromo-7-chlorobenzofuran**. Moving beyond a simple list of specifications, we will explore the causality behind potential impurities, detail robust analytical methodologies for their detection and quantification, and present a self-validating system of protocols. This document is intended for researchers, process chemists, and quality control scientists who utilize **5-Bromo-7-chlorobenzofuran** and require a comprehensive understanding of its quality attributes.

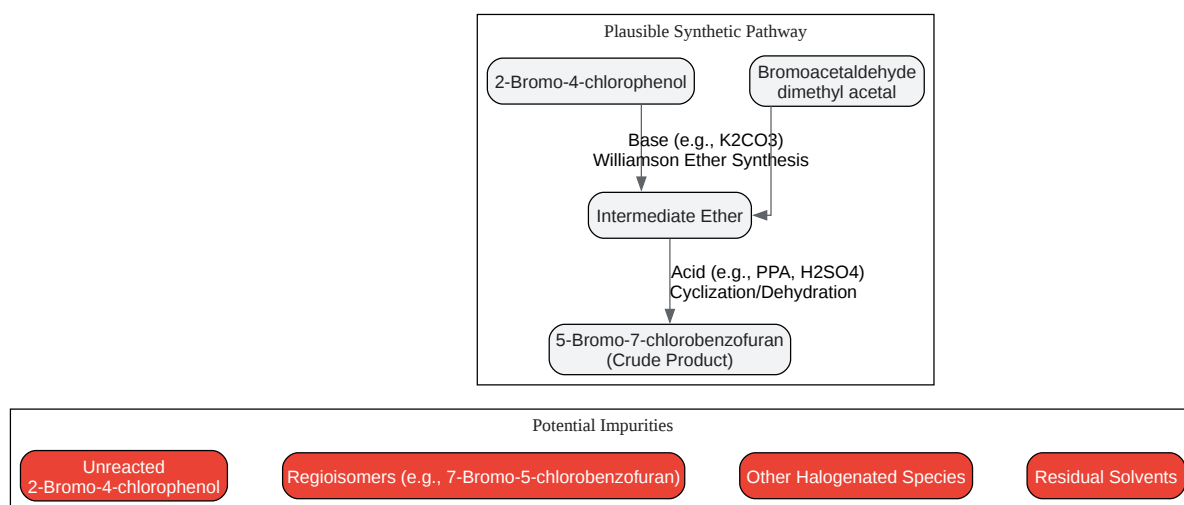
Physicochemical Properties and Identification

A precise understanding of the fundamental properties of **5-Bromo-7-chlorobenzofuran** is the first step in establishing its quality profile. These identifiers are crucial for batch tracking, regulatory documentation, and ensuring the correct material is being used.

Property	Specification	Source(s)
Chemical Name	5-Bromo-7-chlorobenzofuran	[4]
Synonym(s)	5-bromo-7-chloro-1-benzofuran	[4]
CAS Number	1194375-29-5	[4]
Molecular Formula	C ₈ H ₄ BrClO	[4]
Molecular Weight	231.48 g/mol	[4]
Appearance	White to yellow solid	[4]
Storage Temperature	+4°C or Room Temperature, Sealed in dry conditions	

Synthesis and the Genesis of Impurities

The quality of **5-Bromo-7-chlorobenzofuran** is intrinsically linked to its synthetic route. While multiple proprietary methods exist, a common approach to benzofuran synthesis involves the reaction of a substituted phenol with a haloacetaldehyde acetal, followed by acid-catalyzed cyclization.[5] Understanding this pathway allows us to anticipate and control for potential process-related impurities.



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Caption: A plausible synthetic pathway for **5-Bromo-7-chlorobenzofuran**.

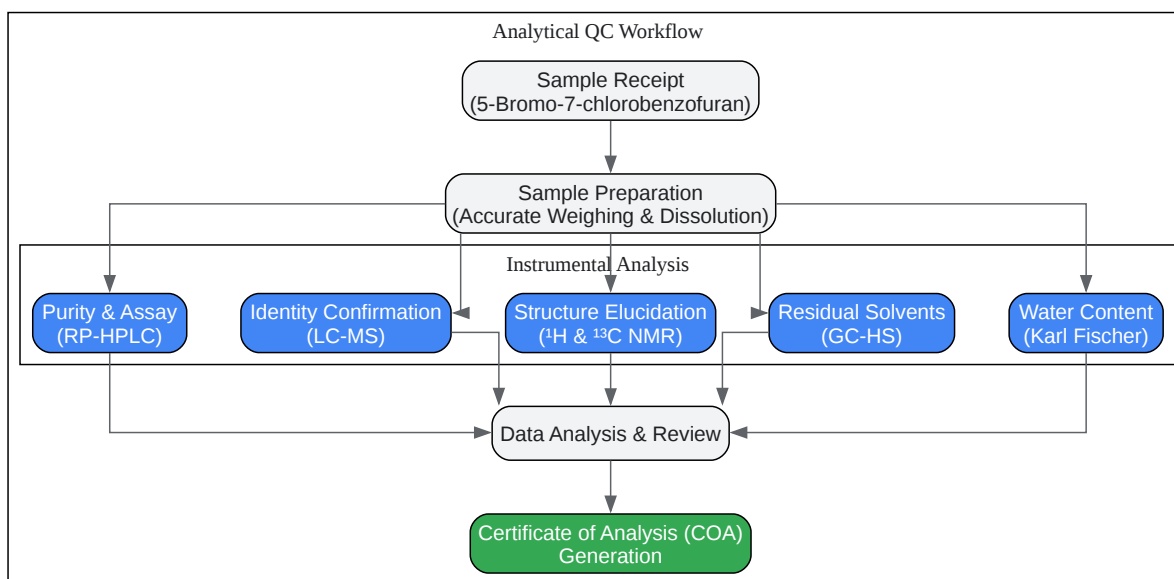
Causality of Impurity Formation:

- Unreacted Starting Materials: Incomplete reaction can leave residual 2-bromo-4-chlorophenol or other precursors in the final product.
- Regioisomers: If the initial phenol is not correctly substituted, or if rearrangement occurs, isomers such as 7-Bromo-5-chlorobenzofuran (CAS 286836-07-5) could form.[6] These can be particularly difficult to separate due to similar physical properties.

- Over- or Under-halogenated Species: Impurities in the starting materials or side reactions during synthesis can lead to compounds with different halogenation patterns.
- Residual Solvents: Solvents used during reaction and purification (e.g., acetone, toluene, ethanol) must be removed to acceptable levels as defined by ICH guidelines.
- Degradation Products: The compound may be sensitive to heat or light, potentially leading to degradation over time if not stored correctly.

Analytical Methods for Comprehensive Quality Control

A multi-technique approach is essential for the robust characterization of **5-Bromo-7-chlorobenzofuran**. No single method can provide a complete quality picture. The following workflow represents a self-validating system for quality assessment.



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Caption: A comprehensive analytical workflow for quality control.

Chromatographic Purity by RP-HPLC

Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) is the primary technique for determining the purity of the compound and detecting non-volatile impurities.[7]

Step-by-Step Experimental Protocol:

- Mobile Phase Preparation:
 - Mobile Phase A: 0.1% Formic Acid in Water.

- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Filter both phases through a 0.45 μm filter and degas.
- Standard Preparation:
 - Accurately weigh approximately 10 mg of **5-Bromo-7-chlorobenzofuran** reference standard and dissolve in a 1:1 mixture of Acetonitrile:Water to make a 100 mL stock solution (0.1 mg/mL).
- Sample Preparation:
 - Prepare the sample to be tested at the same concentration (0.1 mg/mL) as the standard using the same diluent.
- Chromatographic Conditions:

Parameter	Recommended Setting
Column	C18, 4.6 x 150 mm, 3.5 μm
Flow Rate	1.0 mL/min
Injection Volume	5 μL
Column Temp.	30 $^{\circ}\text{C}$
UV Detection	254 nm
Gradient Program	Time (min) %B 0.0 40 20.0 95 25.0 95 25.1 40 30.0 40

- System Suitability (Trustworthiness Pillar): Before sample analysis, perform injections of the reference standard to ensure the system is performing correctly.

Parameter	Acceptance Criteria
Tailing Factor	0.8 - 1.5
Theoretical Plates	> 2000
Repeatability (%RSD of Area)	< 2.0% (for n=5 injections)

- Calculation: Purity is determined by area normalization. The area of the main peak is expressed as a percentage of the total area of all peaks in the chromatogram.

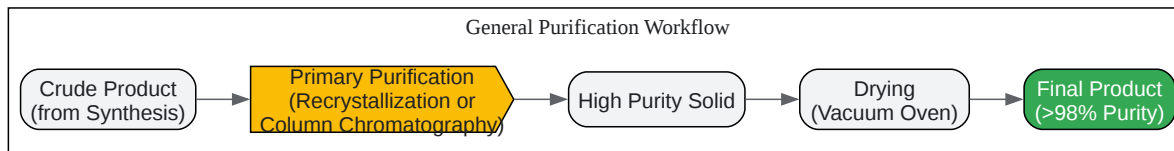
Identity Confirmation

Multiple spectroscopic techniques should be employed to confirm the identity and structure of the material, ensuring the correct molecule is being analyzed.[8][9]

- Mass Spectrometry (MS): Provides definitive molecular weight confirmation. When coupled with LC (LC-MS), it can identify impurities. The key diagnostic feature for **5-Bromo-7-chlorobenzofuran** is the unique isotopic pattern created by the presence of one bromine and one chlorine atom. The $[M]^+$, $[M+2]^+$, and $[M+4]^+$ peaks will have a characteristic intensity ratio, confirming the elemental composition.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are unparalleled for structural elucidation.[3] The ^1H NMR spectrum should show distinct signals in the aromatic region corresponding to the protons on the benzofuran ring system. The chemical shifts and coupling constants provide unambiguous proof of the substitution pattern and rule out the presence of regioisomers.
- Infrared (IR) Spectroscopy: FTIR provides confirmation of key functional groups. Expected peaks include those for aromatic C-H stretching, C=C ring stretching, and the characteristic C-O-C stretching of the furan ether.

Purification Strategies

Achieving high purity often requires a dedicated purification step after the initial synthesis. The choice of method depends on the nature of the impurities identified in the analytical workflow.



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Caption: A typical workflow for the purification of the final product.

- Recrystallization: This is the most common and scalable method for purifying solid organic compounds. The choice of solvent is critical; an ideal solvent will dissolve the compound well at high temperatures but poorly at low temperatures, while impurities remain soluble at all temperatures.
- Column Chromatography: For removing impurities with very similar polarity, silica gel column chromatography is effective, though less scalable than recrystallization.[10] A gradient elution with a non-polar/polar solvent system (e.g., Hexane/Ethyl Acetate) is typically used.

Summary of Quality Specifications

Based on the methodologies described, a comprehensive specification sheet for high-purity **5-Bromo-7-chlorobenzofuran** suitable for research and early-phase drug development is presented below.

Test Parameter	Specification	Method
Appearance	White to yellow solid	Visual
Identification by IR	Conforms to the reference spectrum	FTIR
Identification by MS	Conforms to the expected molecular weight and isotopic pattern	Mass Spectrometry
Purity by HPLC	≥ 98.0% (Area %)	RP-HPLC
Any Single Impurity	≤ 0.5% (Area %)	RP-HPLC
Water Content	≤ 0.5%	Karl Fischer Titration
Residual Solvents	Meets ICH Q3C limits	Headspace GC (GC-HS)

Conclusion

The quality of **5-Bromo-7-chlorobenzofuran** cannot be assumed; it must be rigorously verified. By understanding its synthesis, anticipating potential impurities, and applying a suite of orthogonal analytical techniques, researchers and developers can ensure the integrity of their starting material. This technical guide provides the framework for establishing such a robust quality control system, thereby ensuring the reliability and reproducibility of scientific outcomes and accelerating the path of drug discovery.

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